

Broussonetine A: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Broussonetine A*

Cat. No.: *B241296*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Broussonetine A**, a pyrrolidine alkaloid with significant potential in biomedical research and drug development. This document outlines its chemical identity, and will serve as a valuable resource for professionals engaged in the study and application of this compound.

Chemical Identity and Properties

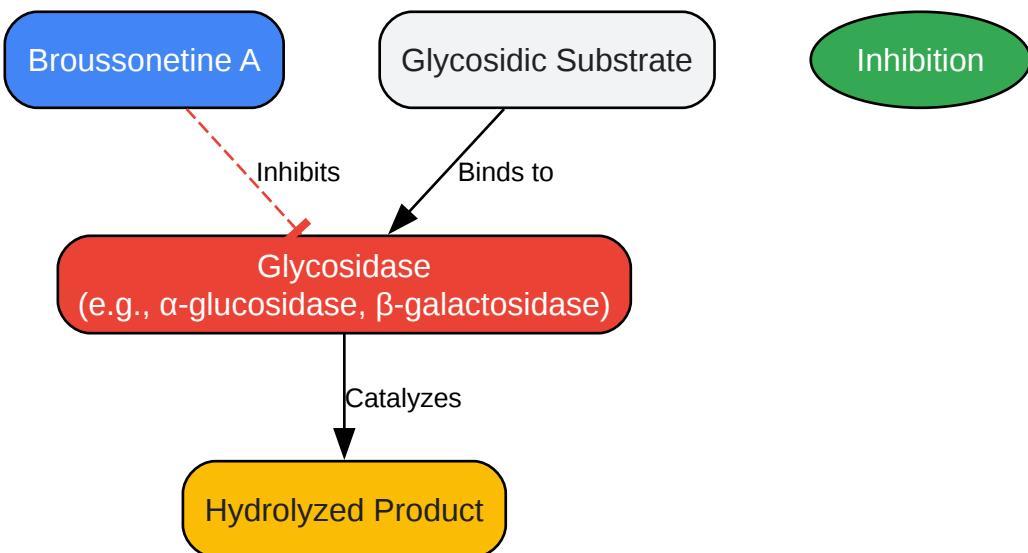
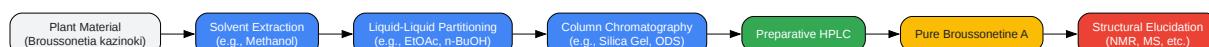
Broussonetine A is a natural product isolated from *Broussonetia kazinoki*. Its unique structure, featuring a polyhydroxylated pyrrolidine ring and a long aliphatic chain, underpins its biological activity. A comprehensive summary of its chemical identifiers is provided below.

Identifier	Value	Reference
CAS Number	173220-07-0	[1] [2] [3]
PubChem CID	177262	[1]
Molecular Formula	C ₂₄ H ₄₅ NO ₁₀	[1]
Molecular Weight	507.6 g/mol	[1]
IUPAC Name	1-hydroxy-13-[(3R,4S,5R)-4-hydroxy-5-(hydroxymethyl)-3-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxypyrrolidin-2-yl]tridecan-4-one	[1]
InChI	InChI=1S/C ₂₄ H ₄₅ NO ₁₀ /c26-12-8-10-15(29)9-6-4-2-1-3-5-7-11-16-23(19(30)17(13-27)25-16)35-24-22(33)21(32)20(31)18(14-28)34-24/h16-28,30-33H,1-14H2/t16?,17-,18-,19+,20-,21+,22-,23-,24+/m1/s1	[1]
InChIKey	LYIJINGICVFWEP-OWASOCSESA-N	[1]
Canonical SMILES	C(CCCCC1C(C(C(N1)CO)O)O)C2C(C(C(C(O2)CO)O)O)O)CC CCC(=O)CCCO	[2]
Isomeric SMILES	C(CCCCC1--INVALID-LINK--CO)O">C@HO[C@H]2--INVALID-LINK--CO)O)O">C@@@HO)CCCCC(=O)CCCO	[1]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of scientific research. While specific, detailed protocols for **Broussonetine A** are not readily available in the public domain, the following section outlines a generalized workflow for the isolation and characterization of **Broussonetine A** and related compounds, based on common practices in natural product chemistry.

General Workflow for Isolation and Characterization



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References

- 1. Broussonetine A | C₂₄H₄₅NO₁₀ | CID 177262 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. guidechem.com [guidechem.com]
- 3. Broussonetine A | CAS:173220-07-0 | Manufacturer ChemFaces [chemfaces.com]
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